

Essential Safety and Logistical Information for Handling Disperse Red 86

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Compound of Interest

Compound Name: Disperse red 86

Cat. No.: B1580897

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This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Disperse Red 86** (CAS No. 81-68-5). The following procedures are based on general best practices for handling disperse dyes and available data for **Disperse Red 86**.

Physical and Chemical Properties

Property	Value
CAS Number	81-68-5[1][2]
Molecular Formula	C22H18N2O5S[3]
Molecular Weight	422.5 g/mol [3]
Appearance	Peach-pink to blue-light pink powder[4]
Synonyms	C.I. Disperse Red 86, N-(4-amino-9,10-dihydro-3-methoxy-9,10-dioxo-1-anthracenyl)-4-methyl-benzenesulfonamide[1][2]

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is critical to minimize exposure and ensure personal safety when handling **Disperse Red 86**.

Equipment	Specifications
Eye Protection	Chemical safety goggles or a face shield where splashing is possible.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for tears or holes before and during use.
Body Protection	A lab coat or chemical-resistant apron should be worn. For larger quantities, chemical-resistant coveralls may be necessary.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended. Always work in a well-ventilated area or under a chemical fume hood. [5]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- Before handling, ensure that an eyewash station and safety shower are readily accessible.
- Conduct all weighing and handling of **Disperse Red 86** powder inside a chemical fume hood to control dust.
- Use anti-static weighing paper to prevent dispersal of the powder.
- Keep the container of **Disperse Red 86** tightly sealed when not in use.[\[6\]](#)

2. Dissolving the Dye:

- **Disperse Red 86** has low water solubility.[\[2\]](#) To prepare a solution, slowly add the weighed powder to the solvent to avoid clumping and dust generation.

- A small amount of a dispersing agent may be necessary for aqueous solutions.^[7] Alternatively, an initial stock solution can be prepared in an organic solvent like acetone and then diluted.^[7]
- Use a magnetic stirrer to aid in dissolution and ensure a homogenous mixture.

3. Experimental Use:

- Clearly label all containers with the contents, concentration, and date.
- Avoid all personal contact, including inhalation of dust or aerosols.^[6]
- Do not eat, drink, or smoke in the laboratory area where **Disperse Red 86** is being handled.^{[5][6]}
- Wash hands thoroughly with soap and water after handling the dye, even if gloves were worn.^{[5][6]}

Disposal Plan

Proper disposal of **Disperse Red 86** and its containers is crucial to prevent environmental contamination.

1. Waste Collection:

- Collect all waste containing **Disperse Red 86**, including unused solutions, contaminated labware, and used PPE, in a designated and clearly labeled hazardous waste container.
- Do not discharge **Disperse Red 86** solutions into the sewer or waterways.^{[5][6]}

2. Container Decontamination and Disposal:

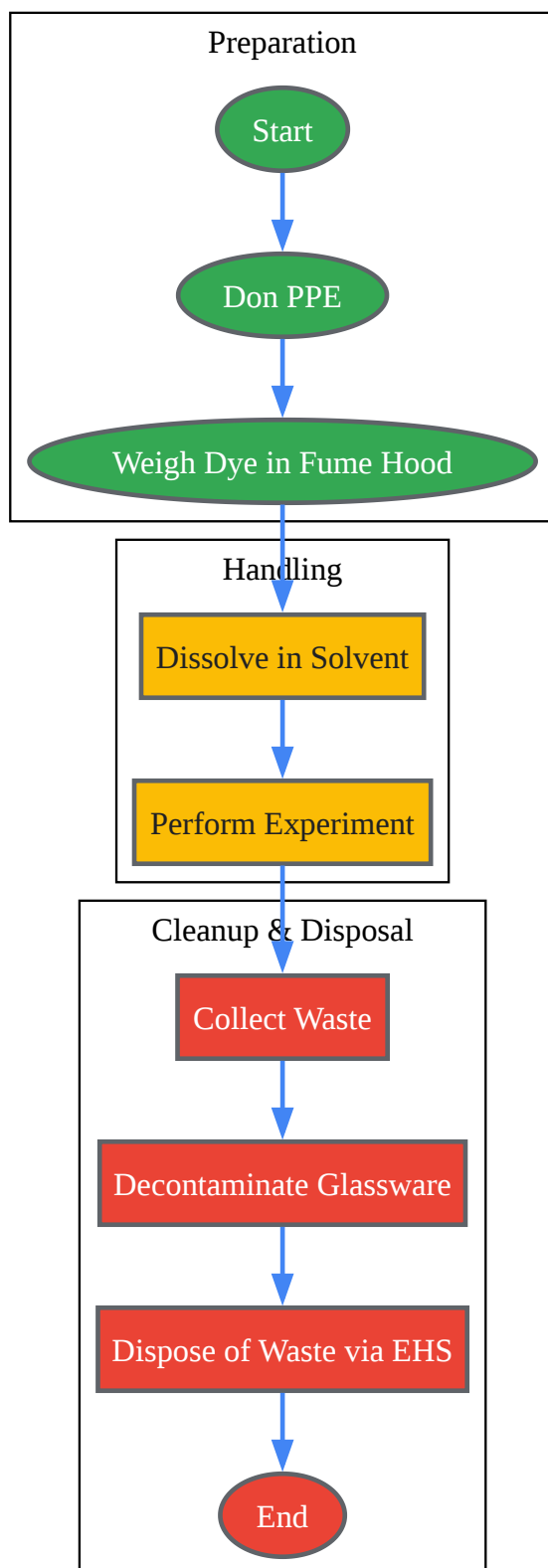
- For empty containers, triple rinse with a suitable solvent. Collect the rinsate as hazardous waste.
- Puncture the empty and rinsed containers to prevent reuse.^[6]

3. Final Disposal:

- All waste must be handled in accordance with local, state, and federal regulations.[\[6\]](#)
- Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

Experimental Workflow for Handling Disperse Red

86



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